High-performance liquid chromatography (HPLC) purification of Patellamide A

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Compound of Interest

Compound Name:	*Patellamide A*
CAS No.:	*81120-73-2*
Cat. No.:	*B1210234*

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Application Notes and Protocols for the HPLC Purification of Patellamide A

For Researchers, Scientists, and Drug Development Professionals

Introduction

Patellamide A is a cyclic octapeptide with significant cytotoxic and potential therapeutic properties, originally isolated from the ascidian Lissoclinum patella and its cyanobacterial symbiont, Prochloron didemni.[1][2][3][4][5][6] As a member of the patellamide class of compounds, it features a unique structure containing thiazole and oxazoline rings, which contributes to its biological activity.[7] The purification of **Patellamide A** from its natural source or from synthetic preparations is a critical step for its study and development as a potential therapeutic agent. High-performance liquid chromatography (HPLC), particularly in the reverse-phase mode, is the definitive technique for achieving the high purity required for research and clinical applications.

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These application notes provide a detailed protocol for the purification of **Patellamide A**, encompassing initial extraction and pre-purification steps, followed by analytical and preparative reverse-phase HPLC.

Data Presentation

Table 1: Analytical HPLC Parameters for **Patellamide A**

Parameter	Value
Column	C18 reverse-phase, analytical (e.g., Microsorb-MV or equivalent)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Methanol with 0.1% Formic Acid
Gradient	50% B to 95% B over 15 minutes, then hold at 95% B for 10 minutes
Flow Rate	~1.0 mL/min (typical for 4.6 mm ID column)
Detection	UV, low wavelength (e.g., 210-220 nm)
Temperature	Ambient or controlled (e.g., 35-40°C)

Table 2: Proposed Preparative HPLC Parameters for Scaling Up **Patellamide A** Purification

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Parameter	Value
Column	C18 reverse-phase, preparative (e.g., 20 mm ID x 150 mm)
Mobile Phase A	Water with 0.1% Formic Acid or 0.1% Trifluoroacetic Acid (TFA)
Mobile Phase B	Acetonitrile or Methanol with 0.1% Formic Acid or 0.1% TFA
Gradient	Optimized based on analytical separation; may require a shallower gradient for improved resolution
Flow Rate	Scaled up from analytical; for a 20 mm ID column, this would be approximately 18-20 mL/min
Sample Loading	Dependent on column size and resolution, starting from several milligrams
Detection	UV, with a preparative flow cell
Temperature	Ambient or controlled

Experimental Protocols

Extraction and Initial Partial Purification from Lissoclinum patella

This protocol describes the initial steps to obtain a crude extract enriched with patellamides.

Methodology:

- Homogenize collected specimens of Lissoclinum patella.
- Extract the homogenized tissue with methanol.[1][8]
- Perform a solvent-solvent partition of the methanol extract against chloroform and 25% aqueous methanol.[1][8]

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- Separate the layers and evaporate the chloroform layer to dryness.
- Further partition the dried chloroform extract between hexanes and methanol to remove nonpolar lipids.
- Collect the methanol fraction, which is now enriched in patellamides.
- For further clean-up before HPLC, the extract can be subjected to silica-gel chromatography. [1][8]

Solid-Phase Extraction (SPE) for Sample Clean-up

Prior to HPLC, a solid-phase extraction step can significantly clean up the sample, removing interfering substances and concentrating the patellamides.

Methodology:

- Sorbent Selection: Use a C18 reversed-phase SPE cartridge.
- Conditioning: Condition the cartridge by passing methanol followed by water through the sorbent bed.
- Sample Loading: Dissolve the partially purified extract in a solvent with low organic content (e.g., 5-10% acetonitrile in water) and load it onto the conditioned cartridge.
- Washing: Wash the cartridge with a low percentage of organic solvent to remove polar impurities.
- Elution: Elute the patellamides with a higher concentration of organic solvent, such as acetonitrile or methanol.
- Drying: Evaporate the elution solvent to obtain a concentrated and cleaned-up sample ready for HPLC.

Analytical HPLC of **Patellamide A**

This protocol is for the analysis and purity assessment of **Patellamide A**.

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Methodology:

- System Preparation: Equilibrate the HPLC system with the C18 analytical column at the initial gradient condition (50% Mobile Phase B).
- Sample Preparation: Dissolve the cleaned-up extract or synthesized **Patellamide A** in the initial mobile phase composition.
- Injection: Inject a small volume (e.g., 10-20 µL) of the sample onto the column.
- Chromatography: Run the gradient from 50% to 95% methanol (with 0.1% formic acid) over 15 minutes, followed by a 10-minute hold at 95% methanol.
- Detection and Analysis: Monitor the elution profile at a low UV wavelength (210-220 nm). The retention time of **Patellamide A** should be consistent. Purity is assessed by the peak area percentage.

Preparative HPLC for Purification of **Patellamide A**

This protocol outlines the steps for scaling up the analytical method to purify larger quantities of **Patellamide A**.

Methodology:

- Method Development: Based on the analytical separation, optimize the gradient for preparative scale. A shallower gradient may be necessary to achieve baseline separation of closely eluting impurities.
- System and Column: Use a preparative HPLC system equipped with a high-flow rate pump and a preparative C18 column.
- Equilibration: Equilibrate the preparative column with the initial mobile phase conditions. The flow rate should be scaled appropriately for the column diameter.
- Sample Loading: Dissolve the sample in a minimal volume of a suitable solvent and inject it onto the column. The amount of sample that can be loaded will depend on the column size and the resolution of **Patellamide A** from impurities.

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- Purification Run: Execute the optimized preparative gradient.
- Fraction Collection: Collect fractions corresponding to the elution of the **Patellamide A** peak.
- Purity Analysis: Analyze the collected fractions using the analytical HPLC method to determine their purity.
- Pooling and Recovery: Pool the fractions that meet the desired purity specifications. The solvent can then be removed, typically by lyophilization, to yield the purified **Patellamide A**.

Visualizations

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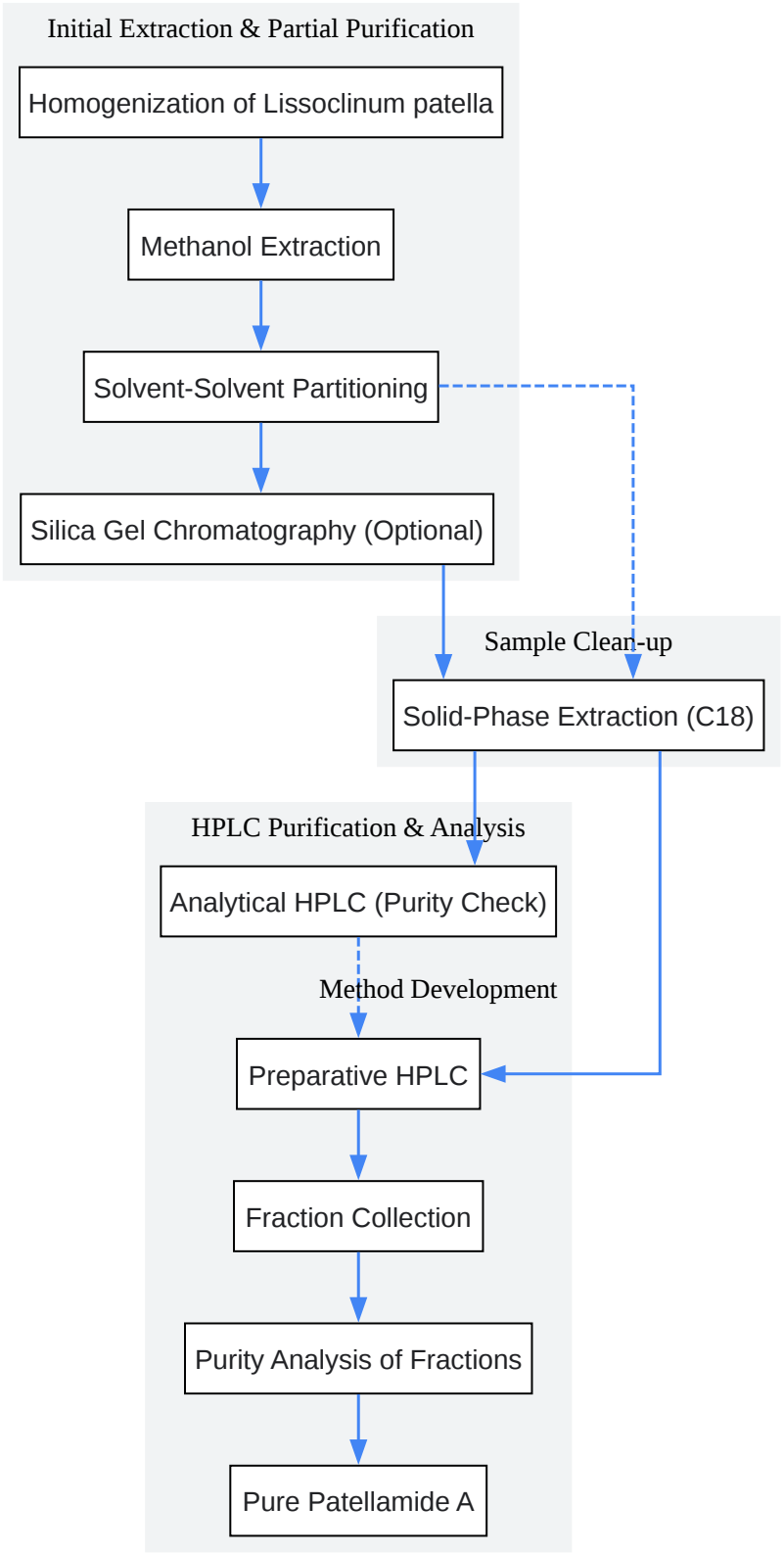

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Caption: Experimental workflow for the purification of **Patellamide A**.

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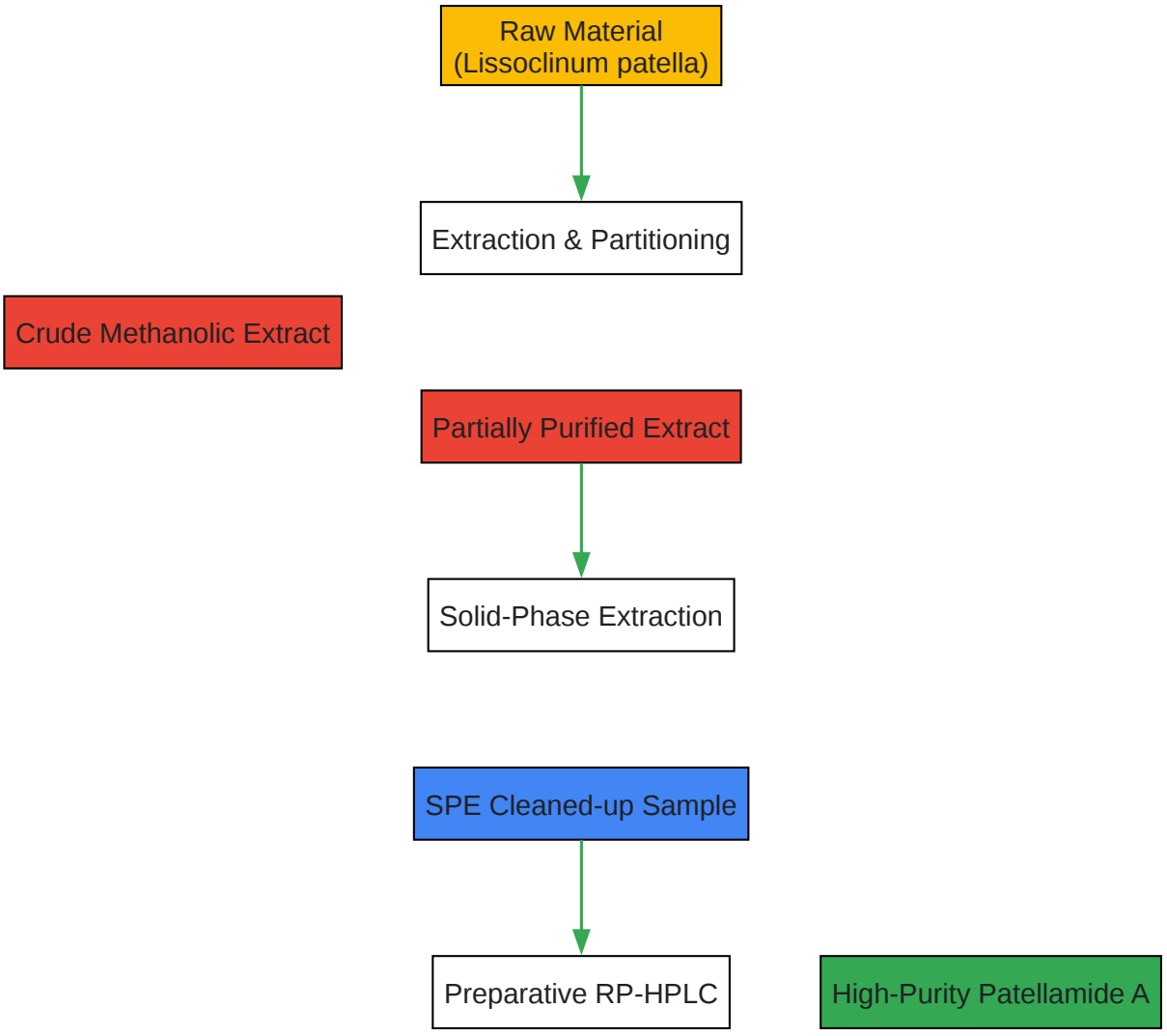

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Caption: Logical relationship of the **Patellamide A** purification strategy.

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